Comprehensive Analytical Characterization of (5-Chloro-4-methyl-2-nitrophenyl)acetic acid

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Compound of Interest

Compound Name:	*(5-Chloro-4-methyl-2-nitrophenyl)acetic acid*
CAS No.:	*1437794-56-3*
Cat. No.:	*B1432018*

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Abstract

(5-Chloro-4-methyl-2-nitrophenyl)acetic acid is a substituted phenylacetic acid derivative whose structural complexity necessitates a multi-faceted analytical approach for unambiguous characterization. As a potential intermediate in pharmaceutical synthesis, its purity, identity, and stability are critical parameters that directly impact the quality of downstream products. This guide provides a detailed framework of validated analytical methods for its comprehensive characterization, including chromatographic and spectroscopic techniques. The protocols herein are designed to ensure scientific rigor and are grounded in established principles of analytical chemistry and regulatory guidelines, such as those from the International Council for Harmonisation (ICH).

Introduction and Physicochemical Profile

The precise characterization of chemical entities is the bedrock of drug discovery and development. **(5-Chloro-4-methyl-2-nitrophenyl)acetic acid**, with its distinct combination of a carboxylic acid, a nitro group, a chloro group, and a methyl group on a phenyl ring, presents a

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unique analytical challenge. Each functional group can influence the compound's reactivity, stability, and impurity profile. Therefore, a suite of orthogonal analytical techniques is required to build a complete profile of the molecule.

The objective of this document is to provide robust, step-by-step protocols that are not merely procedural but also explain the scientific rationale behind methodological choices. This ensures that the methods are not only followed but also understood, allowing for adaptation and troubleshooting.

Physicochemical Data Summary

A foundational step in any analytical endeavor is to understand the basic physical and chemical properties of the analyte. These properties inform decisions on solvent selection, chromatographic conditions, and sample handling.

Property	Value	Source
IUPAC Name	2-(5-chloro-4-methyl-2-nitrophenyl)acetic acid	PubChem[1]
CAS Number	Not available for this specific isomer; 22908-28-7 for 2-(5-chloro-2-nitrophenyl)acetic acid	PubChem[1]
Molecular Formula	$C_9H_8ClNO_4$	(Calculated)
Molecular Weight	229.62 g/mol	(Calculated)
Exact Mass	229.01419 Da	(Calculated)
Predicted LogP	2.5 - 3.0	(Estimated)
Appearance	Likely a pale yellow to brown crystalline powder	Inferred from similar compounds[2][3]

Note: As this specific isomer is not widely indexed, some data is inferred from closely related structures or calculated.

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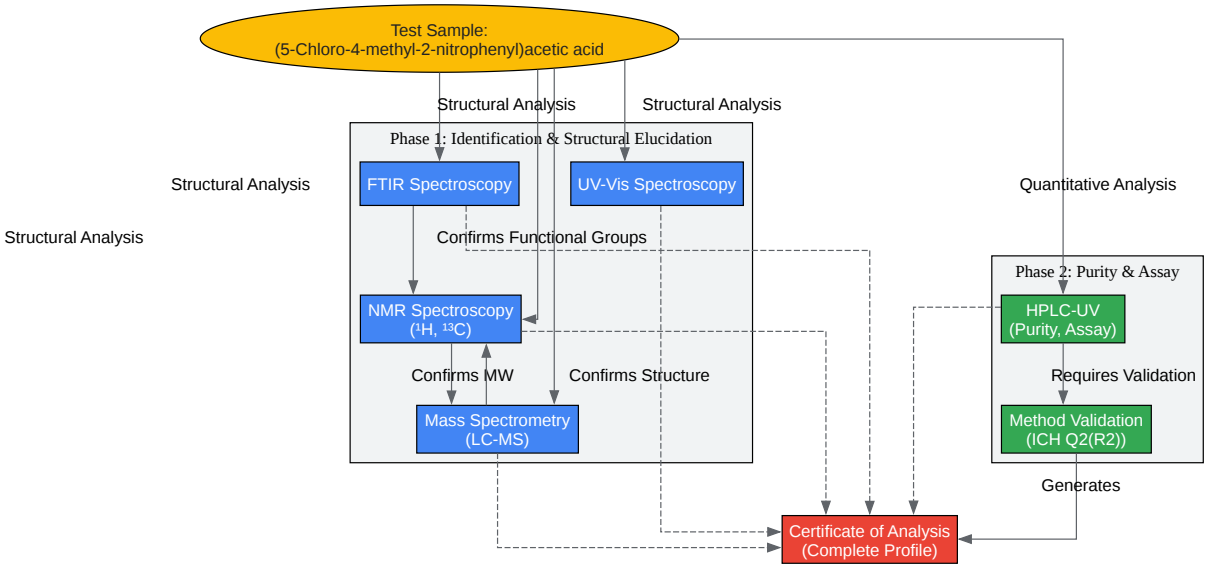
Strategic Analytical Workflow

A comprehensive characterization relies on the integration of multiple analytical techniques. Each method provides a different piece of the puzzle, and together they confirm the structure, purity, and quantity of the target compound. The workflow below illustrates a logical approach to the characterization of **(5-Chloro-4-methyl-2-nitrophenyl)acetic acid**.



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Caption: Integrated workflow for the analytical characterization of **(5-Chloro-4-methyl-2-nitrophenyl)acetic acid**.

Chromatographic Method for Purity and Assay

High-Performance Liquid Chromatography (HPLC) is the gold standard for determining the purity of non-volatile organic compounds and for quantifying them in a mixture. A reversed-phase method is ideal for this analyte due to its moderate polarity.

Rationale for Method Design

- Reversed-Phase C18 Column: The C18 stationary phase provides sufficient hydrophobic interaction with the phenyl ring of the analyte for good retention and separation from more polar or non-polar impurities.
- Acidified Mobile Phase: The addition of an acid (like formic or phosphoric acid) to the mobile phase suppresses the ionization of the carboxylic acid group.[4] This results in a single, un-ionized form of the analyte, leading to sharper, more symmetrical peaks and improved retention time reproducibility.
- UV Detection: The presence of the nitrophenyl chromophore makes the compound highly active in the UV region, allowing for sensitive detection.[5] A photodiode array (PDA) detector is recommended to assess peak purity spectrally.

Detailed HPLC Protocol

Instrumentation:

- HPLC system with a quaternary pump, autosampler, column oven, and PDA detector.

Chromatographic Conditions:

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Parameter	Recommended Condition	Justification
Column	C18 Reversed-Phase (e.g., 4.6 x 150 mm, 5 µm)	Industry standard for robust separation of aromatic compounds.
Mobile Phase A	0.1% Formic Acid in Water	Acidified aqueous phase for peak shape control.[6]
Mobile Phase B	0.1% Formic Acid in Acetonitrile	Organic modifier for elution. Acetonitrile offers low UV cutoff.
Gradient Elution	0-2 min: 30% B; 2-15 min: 30% to 95% B; 15-18 min: 95% B; 18-19 min: 95% to 30% B; 19-25 min: 30% B	A gradient is essential to elute any potential impurities with different polarities and ensure the column is clean for the next injection.
Flow Rate	1.0 mL/min	Standard flow rate for a 4.6 mm ID column.
Column Temperature	30 °C	Controlled temperature ensures reproducible retention times.
Detection Wavelength	254 nm	A common wavelength for aromatic compounds; a full spectrum should be recorded (210-400 nm) to determine the optimal wavelength.
Injection Volume	10 µL	
Sample Preparation	Accurately weigh ~10 mg of sample and dissolve in 10 mL of 50:50 Acetonitrile:Water to make a 1 mg/mL stock. Dilute as needed.	The chosen diluent should be miscible with the mobile phase to prevent peak distortion.

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System Suitability and Data Interpretation

Before sample analysis, the system's performance must be verified. This is a core tenet of a self-validating system.

- Procedure: Make five replicate injections of a standard solution (~100 µg/mL).
- Acceptance Criteria:
  - Relative Standard Deviation (RSD) of Peak Area: ≤ 2.0%
  - Tailing Factor (T): 0.8 - 1.5
  - Theoretical Plates (N): > 2000
- Purity Assessment: Purity is typically calculated using an area percent normalization method. The area of the main peak is divided by the total area of all peaks in the chromatogram. The PDA detector should be used to check for co-eluting impurities.

Spectroscopic Methods for Structural Elucidation

While chromatography quantifies the compound and its impurities, spectroscopy provides definitive structural confirmation.

Mass Spectrometry (MS)

MS is used to determine the molecular weight and can provide structural information through fragmentation analysis. LC-MS is the preferred method for this non-volatile acid.

- Principle: The analyte is ionized (e.g., via Electrospray Ionization - ESI), and the mass-to-charge ratio (m/z) of the resulting ions is measured.
- Protocol (LC-MS):
  - Ionization Mode: ESI in negative mode is highly recommended. The carboxylic acid group is readily deprotonated to form a $[M-H]^-$ ion. The electron-withdrawing nitro group also stabilizes a negative charge.[7]
  - Mass Range: Scan from m/z 50 to 500.

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- Expected Ions:
  - [M-H]$^-$: ~228.0 m/z
  - [M+Cl]$^-$ (from adduct): ~264.0 m/z
- MS/MS Fragmentation: Inducing fragmentation of the parent ion (m/z 228.0) can provide further structural confirmation. Expected neutral losses include CO_2 (44 Da) from the carboxylic acid and NO_2 (46 Da).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful technique for unambiguous structural determination of organic molecules.

- Principle: NMR detects the magnetic properties of atomic nuclei (^1H and ^{13}C), providing detailed information about the chemical environment, connectivity, and spatial relationships of atoms in a molecule.
- Protocol:
  - Solvent: Deuterated dimethyl sulfoxide (DMSO-d_6) is a good choice as it will dissolve the carboxylic acid and its acidic proton will be observable.
  - Instrument: 400 MHz or higher field strength NMR spectrometer.
  - Experiments: ^1H NMR, ^{13}C NMR, and 2D experiments like COSY if structural ambiguity exists.

Predicted ^1H and ^{13}C NMR Spectral Data (in DMSO-d_6):

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Group	Predicted ^{1}H Shift (ppm)	Predicted ^{13}C Shift (ppm)	Multiplicity / Notes
-COOH	~12-13	~171-173	Broad singlet (exchangeable with D_2O)
$-CH_2-$	~3.8-4.0	~35-40	Singlet
Aromatic H	~7.5-8.2	~120-150	Two singlets or two closely coupled doublets, depending on coupling constants.
$-CH_3$	~2.3-2.5	~18-22	Singlet

Causality: The electron-withdrawing nitro group and the chloro atom will deshield adjacent protons, shifting them downfield.[8] The acidic proton of the carboxylic acid is highly deshielded and often appears as a very broad peak far downfield.[9]

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR is a rapid and non-destructive technique used to identify the functional groups present in a molecule.

- Principle: Specific chemical bonds absorb infrared radiation at characteristic frequencies, causing them to vibrate. An FTIR spectrum is a plot of this absorption versus wavenumber.
- Protocol: Prepare a sample as a KBr pellet or use an Attenuated Total Reflectance (ATR) accessory.
- Expected Characteristic Absorption Bands:

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Functional Group	Bond	Expected Wavenumber (cm^{-1})
Carboxylic Acid	O-H stretch	2500-3300 (very broad)
Carboxylic Acid	C=O stretch	1700-1725
Nitro Group	N-O asymmetric stretch	1500-1550
Nitro Group	N-O symmetric stretch	1340-1380
Aromatic Ring	C=C stretch	1450-1600
Alkyl Group	C-H stretch	2850-3000
Chloro-Aromatic	C-Cl stretch	1000-1100

Data Interpretation: The presence of a very broad band from 2500-3300 cm^{-1} overlapping a strong carbonyl peak around 1710 cm^{-1} is a classic signature of a carboxylic acid dimer formed via hydrogen bonding.[10] Strong peaks around 1520 cm^{-1} and 1350 cm^{-1} would confirm the nitro group.[11]

UV-Vis Spectroscopy

This technique provides information about the electronic transitions within the molecule and can be used for quantitative analysis.

- Principle: The aromatic nitro system constitutes a significant chromophore that absorbs UV or visible light, promoting electrons to higher energy orbitals.
- Protocol:
  - Solvent: Ethanol or Methanol.
  - Procedure: Prepare a dilute solution (e.g., 10 µg/mL) and scan the absorbance from 200 to 400 nm.
- Expected Result: An absorption maximum (λ_{max}) is expected in the range of 250-280 nm, characteristic of a substituted nitrobenzene ring system.[12] This λ_{max} can be used for quantification using the Beer-Lambert law after creating a standard curve.

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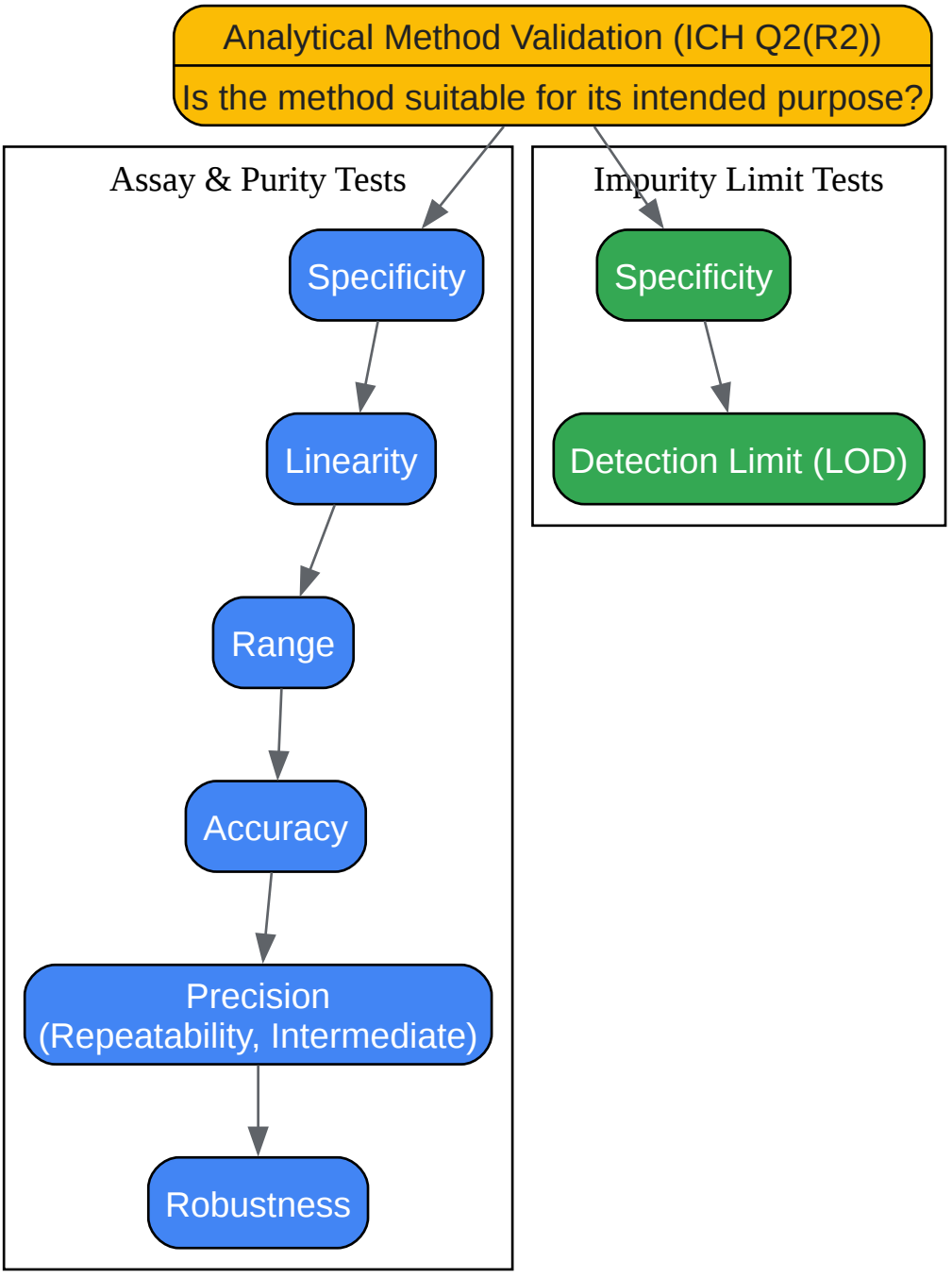
Method Validation Framework

To ensure that an analytical method is suitable for its intended purpose, it must be validated.[13] The validation process demonstrates that the method is reliable, reproducible, and accurate for the analysis of the target compound. The principles laid out in ICH Q2(R2) provide a comprehensive framework.[14][15]



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Caption: Key validation parameters required by ICH Q2(R2) for different analytical procedures.

Summary of Validation Characteristics for the HPLC Method:

- Specificity: The ability to assess the analyte unequivocally in the presence of components that may be expected to be present (impurities, degradation products). This is demonstrated by running blanks, placebos, and spiked samples.
- Linearity: A linear relationship between the concentration of the analyte and the analytical response (peak area). Typically evaluated over 5 concentration levels.
- Range: The interval between the upper and lower concentration levels of the analyte that have been demonstrated to have a suitable level of precision, accuracy, and linearity.
- Accuracy: The closeness of the test results to the true value. Assessed by analyzing a standard of known concentration or by spiking a sample with a known amount of analyte.[16]
- Precision: The degree of agreement among individual test results when the procedure is applied repeatedly to multiple samplings of a homogeneous sample.
  - Repeatability: Precision under the same operating conditions over a short interval.
  - Intermediate Precision: Precision within the same laboratory but on different days, with different analysts, or on different equipment.
- Limit of Quantitation (LOQ): The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.
- Robustness: A measure of the method's capacity to remain unaffected by small, but deliberate, variations in method parameters (e.g., ±2°C in column temperature, ±0.1 mL/min in flow rate).

Conclusion

The analytical characterization of **(5-Chloro-4-methyl-2-nitrophenyl)acetic acid** requires a systematic and multi-technique approach. The protocols and frameworks detailed in this guide provide a robust starting point for scientists in research and drug development. By combining liquid chromatography for purity and assay with a suite of spectroscopic techniques (MS, NMR,

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FTIR, and UV-Vis) for structural confirmation, a complete and reliable analytical profile can be established. Adherence to the principles of method validation outlined by regulatory bodies like the ICH is paramount to ensuring the trustworthiness and integrity of the data generated.

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